

Technical Guide on the Safety and Handling of Br-PEG6-C2-NHBoc

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Compound of Interest

Compound Name: Br-PEG6-C2-NHBoc

Cat. No.: B11934631

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Br-PEG6-C2-NHBoc**, a PEG-based PROTAC linker used in the synthesis of PROTACs (Proteolysis Targeting Chimeras).[1][2][3] Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact in a laboratory setting.

Hazard Identification and Classification

Br-PEG6-C2-NHBoc is classified as a hazardous substance. The primary hazards associated with this compound are acute oral toxicity and significant aquatic toxicity.[4]

Table 1: GHS Classification[4]

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Pictogram:

Signal Word: Warning

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures and the use of appropriate personal protective equipment are mandatory when handling **Br-PEG6-C2-NHBoc**.

Table 2: Precautionary Statements

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P273	Avoid release to the environment.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P391	Collect spillage.
P501	Dispose of contents/container to an approved waste disposal plant.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Use chemical safety goggles or a face shield approved under government standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin contact.
Respiratory Protection	Use only in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, wear a NIOSH-approved respirator.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Use only in a chemical fume hood. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is 4°C. Keep away from moisture.

First Aid Measures

In the event of exposure, immediate first aid is critical.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure
If Swallowed	Call a POISON CENTER or doctor/physician immediately if you feel unwell. Rinse mouth with water. Do NOT induce vomiting.
In Case of Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination.

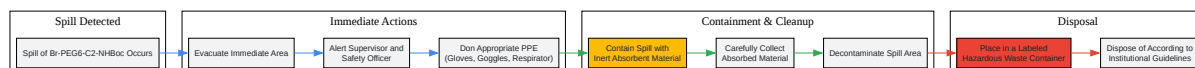
- **Personal Precautions:** Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety goggles. Evacuate personnel to a safe area.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert material (e.g., vermiculite, dry sand, or earth) and place in a suitable container for chemical waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

Experimental Protocols and Data

Detailed experimental protocols for the toxicological assessment of **Br-PEG6-C2-NHBoc** are not publicly available. The GHS classification is based on data from suppliers and databases. Researchers should handle this compound with the caution required for a substance with known acute oral toxicity and high aquatic toxicity.

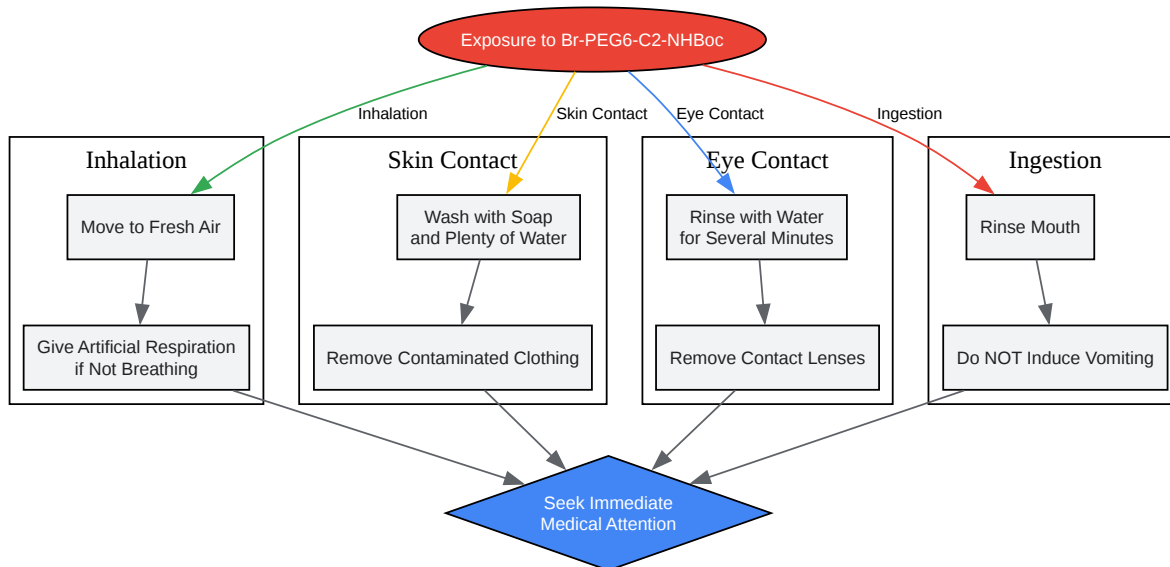
Visualized Workflows

The following diagrams illustrate standard laboratory safety workflows applicable to the handling of **Br-PEG6-C2-NHBoc**.



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Caption: Workflow for handling a chemical spill of **Br-PEG6-C2-NHBoc**.



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Caption: First aid procedures following exposure to **Br-PEG6-C2-NHBoc**.

Disposal Considerations

Dispose of **Br-PEG6-C2-NHBoc** and its container in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste. Avoid release to the environment.

Disclaimer: This document is intended as a guide and is not exhaustive. Researchers are responsible for conducting their own risk assessments and adhering to all applicable safety regulations and institutional policies. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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